

Spectroscopic Profile of 2,6-Dimethyl-3,5heptanedione: A Technical Guide

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Compound of Interest

Compound Name: 2,6-Dimethyl-3,5-heptanedione

Cat. No.: B091118

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This technical guide provides a comprehensive overview of the spectroscopic data for **2,6-Dimethyl-3,5-heptanedione** (CAS No: 18362-64-6). The information is compiled from various spectroscopic techniques to aid in the structural elucidation and characterization of this compound.

Molecular Structure:

Caption: Chemical structure of **2,6-Dimethyl-3,5-heptanedione**.

Mass Spectrometry

Mass spectrometry of **2,6-Dimethyl-3,5-heptanedione** provides critical information about its molecular weight and fragmentation pattern, aiding in its identification.

Data Presentation:



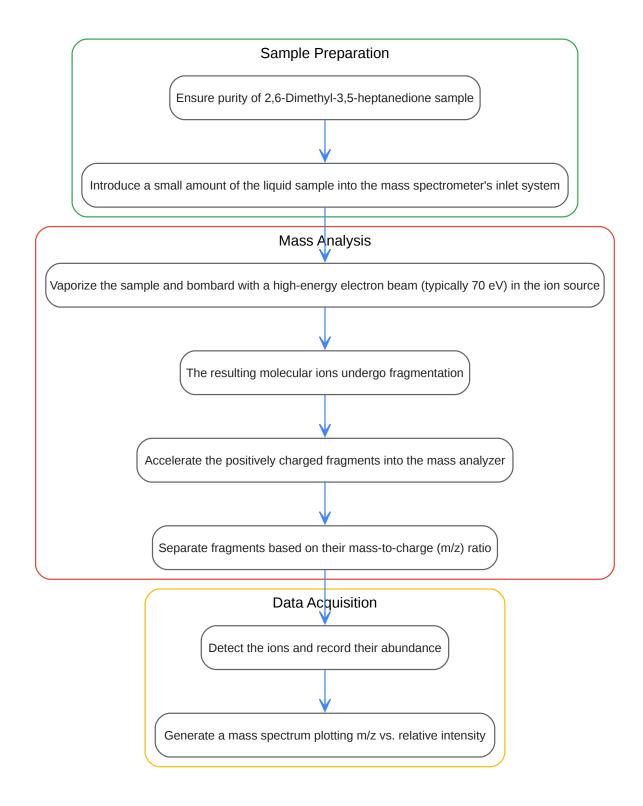
Property	Value
Molecular Formula	C ₉ H ₁₆ O ₂
Molecular Weight	156.22 g/mol
Ionization Mode	Electron Ionization (EI)
Major Fragments (m/z)	Relative Intensity
113	High
71	Medium
43	High

Note: A complete, quantitative fragmentation pattern with relative intensities for all peaks was not available in the referenced search results. The major fragments listed are based on available data from PubChem.[1]

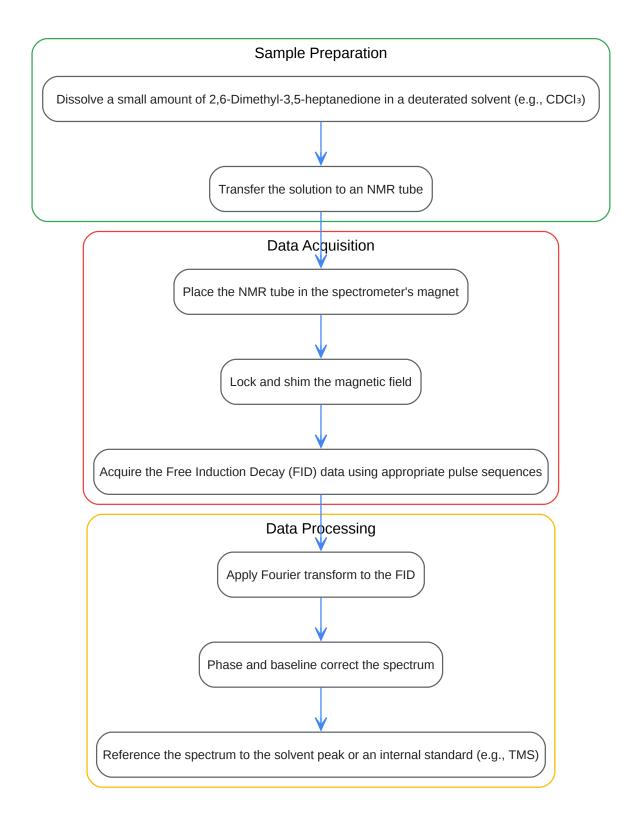
Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

This protocol outlines a general procedure for obtaining an electron ionization mass spectrum of a liquid sample like **2,6-Dimethyl-3,5-heptanedione**.

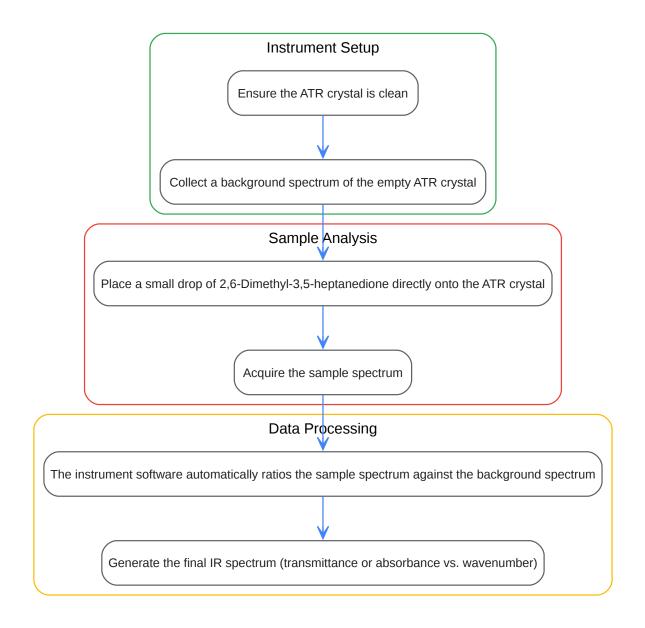












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References



- 1. 3,5-Heptanedione, 2,6-dimethyl- | C9H16O2 | CID 87597 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Profile of 2,6-Dimethyl-3,5-heptanedione: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091118#spectroscopic-data-of-2-6-dimethyl-3-5-heptanedione]

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